

# Application Notes and Protocols for the Preparation of Radium-Beryllium Neutron Sources

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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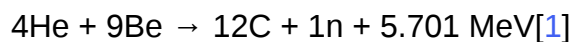
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The preparation of **radium**-beryllium (Ra-Be) neutron sources involves handling highly radioactive materials and presents significant health physics challenges, including high gamma and neutron radiation fields, and the risk of radon gas leakage and particulate contamination. This work should only be undertaken by highly trained personnel in specialized hot cell facilities with appropriate remote handling capabilities, shielding, and continuous radiation monitoring, in strict compliance with all applicable regulatory requirements.

## Introduction

**Radium**-beryllium (Ra-Be) sources were among the first artificial neutron sources developed and have been historically significant in the fields of nuclear physics and chemistry. They utilize the ( $\alpha$ ,n) nuclear reaction, where alpha particles emitted from **radium**-226 and its decay products interact with beryllium-9 nuclei to produce neutrons. Despite being largely superseded by other neutron source types (e.g.,  $^{252}\text{Cf}$ , Am-Be) that offer lower gamma radiation fields and more well-defined neutron energy spectra, the principles of their preparation are foundational in the fabrication of sealed radioactive sources. These notes provide a detailed overview of the preparation process for experimental applications.

The primary nuclear reaction responsible for neutron production is:



Alpha particles from the decay of  $^{226}\text{Ra}$  and its daughter products bombard the beryllium-9 target, leading to the emission of fast neutrons.

## Quantitative Data Summary

The characteristics of a Ra-Be neutron source are dependent on the activity of the **radium**, the ratio of **radium** to beryllium, and the physical form of the mixture. The following tables summarize key quantitative data.

Property	Value
Radium-226 Half-life	$1600 \pm 7$ years
Primary Alpha Energies	See Table 2 below
Neutron Yield	Approximately $1.0$ to $1.7 \times 10^7$ neutrons per second per gram of $^{226}\text{Ra}$ (dependent on Ra:Be ratio and mixing)
Average Neutron Energy	$\sim 3.6$ to $4.4$ MeV
Maximum Neutron Energy	$\sim 13$ MeV
Gamma Dose Rate	High, due to $^{226}\text{Ra}$ decay products

Table 1: General Properties of **Radium**-Beryllium Neutron Sources

Isotope in Decay Chain	Alpha Particle Energy (MeV)	Abundance
226Ra	4.784	94.5%
4.601	5.5%	
222Rn	5.490	~100%
218Po	6.003	~100%
214Po	7.687	~100%
210Po	5.304	~100%

Table 2: Principal Alpha Particle Energies from the 226Ra Decay Chain

## Signaling Pathway: Nuclear Reaction and Decay

The production of neutrons in a Ra-Be source is a multi-step process initiated by the radioactive decay of 226Ra. The following diagram illustrates this pathway.



Caption: Nuclear reaction and decay pathway for a Ra-Be neutron source.

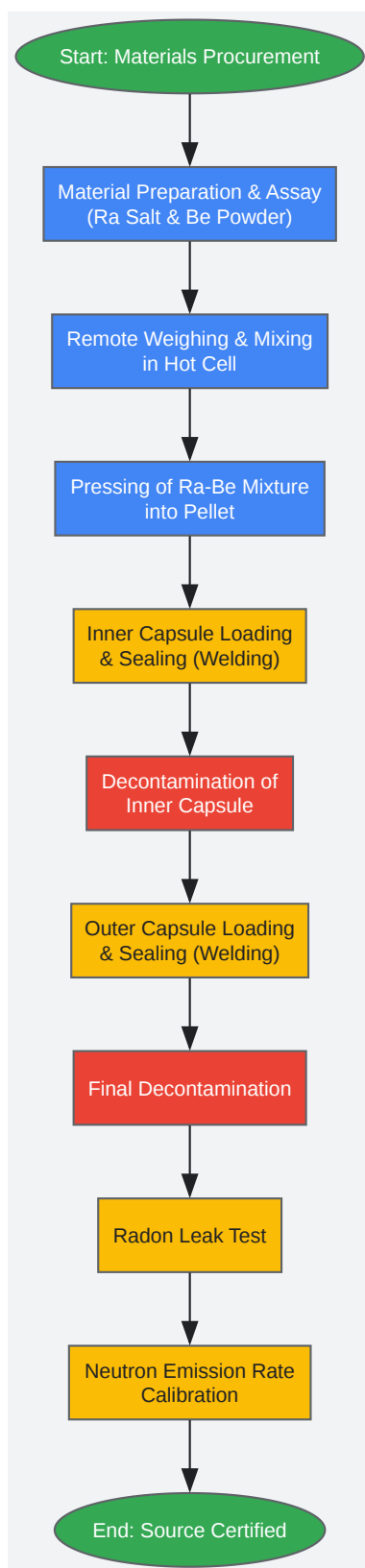
## Experimental Protocols

The fabrication of a Ra-Be neutron source is a multi-stage process requiring specialized equipment and stringent safety protocols. The following sections detail the necessary procedures.

## Materials and Equipment

- Radioactive Material: **Radium-226** in the form of **radium** bromide ( $\text{RaBr}_2$ ) or **radium** sulfate ( $\text{RaSO}_4$ ), assayed for activity.
- Target Material: High-purity, finely powdered beryllium metal.
- Encapsulation: Two nested, cylindrical capsules of 304 or 316 stainless steel with corresponding end caps.
- Hot Cell: A shielded enclosure with negative pressure, equipped with remote manipulators.
- Powder Handling: Remote tools for weighing, mixing, and transferring powders.
- Hydraulic Press: Remotely operated press for compacting the Ra-Be mixture.
- Welding System: Remote Tungsten Inert Gas (TIG) or laser welding system.
- Leak Testing Equipment: Charcoal adsorption canisters, well-type scintillation counter or gamma spectrometer.
- Radiation Monitoring: Calibrated neutron and gamma survey meters, contamination monitors.
- Personal Protective Equipment (PPE): As required by facility-specific radiation protection plans.

## Workflow for Ra-Be Source Preparation



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Caption: Experimental workflow for Ra-Be neutron source preparation.

## Detailed Methodologies

### 4.3.1. Preparation of the **Radium**-Beryllium Mixture

- Environment: All operations must be performed in a hot cell to protect against gamma radiation and to contain the highly toxic **radium** and beryllium powders.
- Material Preparation:
  - **Radium** salt ( $\text{RaBr}_2$  or  $\text{RaSO}_4$ ) should be desiccated to prevent pressure buildup from water radiolysis.
  - Beryllium powder should be of a fine, consistent particle size to ensure intimate mixing.
- Weighing and Mixing:
  - Using remote manipulators and a calibrated balance inside the hot cell, weigh the desired quantities of **radium** salt and beryllium powder. A common ratio is approximately 5 parts beryllium to 1 part **radium** by mass.
  - Combine the powders in a suitable container and mix thoroughly until a homogenous mixture is achieved. Photomicrographic analysis of non-radioactive surrogates is recommended to validate the mixing procedure.
- Pressing:
  - Transfer the powder mixture to a die for the hydraulic press.
  - Remotely operate the press to compact the powder into a dense, stable pellet. A density of approximately  $1.75 \text{ g/cm}^3$  is typical. This reduces the source volume and prevents movement of the powder.

### 4.3.2. Source Encapsulation and Sealing

- Inner Encapsulation:
  - Place the pressed Ra-Be pellet into the primary stainless steel capsule using remote manipulators.

- Position the end cap onto the capsule.
- Transfer the assembly to the remote welding station.
- Perform a circumferential weld to seal the end cap using a TIG or laser welder. TIG welding should be performed with direct current electrode negative (DCEN) polarity, using argon as the shielding gas.[2][3] Pulsed TIG welding can provide excellent control over the weld pool, which is critical for these applications.[4]
- A quality assurance program should be in place to ensure the integrity of the weld, which may include visual inspection and metallographic examination of test welds on non-radioactive capsules.[5]
- Decontamination and Outer Encapsulation:
  - The sealed inner capsule must be thoroughly decontaminated to remove any surface **radium** or beryllium contamination.
  - Place the decontaminated inner capsule into the larger, secondary stainless steel capsule.
  - Seal the outer capsule using the same remote welding procedure as for the inner capsule. The double encapsulation provides redundant protection against leakage.

#### 4.3.3. Post-Fabrication Quality Control

- Final Decontamination: The exterior of the doubly encapsulated source must be meticulously decontaminated.
- Radon Leak Test (Charcoal Adsorption Method):
  - Place the sealed source in an airtight container with a vial of activated charcoal for 24 hours.[6] If the source is leaking, radon gas will emanate and be adsorbed onto the charcoal.[7][8]
  - After 24 hours, remove the source from the container.
  - Seal the container with the charcoal inside and allow 4 hours for the short-lived radon daughters ( $^{214}\text{Pb}$  and  $^{214}\text{Bi}$ ) to reach secular equilibrium with the adsorbed radon.[7]



- Measure the gamma activity of the charcoal canister using a calibrated well-type scintillation counter or a gamma spectrometer.
- A source is typically considered to be leaking if the removable contamination is 0.005  $\mu\text{Ci}$  or greater.
- Neutron Emission Rate Calibration (Manganous Sulfate Bath):
  - The absolute neutron emission rate of the source should be determined using the manganous sulfate ( $\text{MnSO}_4$ ) bath technique.
  - The Ra-Be source is placed in the center of a large spherical tank containing a concentrated  $\text{MnSO}_4$  solution.
  - Neutrons emitted from the source are thermalized by the water and captured by the stable  $^{55}\text{Mn}$ , producing radioactive  $^{56}\text{Mn}$  (half-life  $\sim 2.58$  hours).
  - After a saturation period, the activity of the  $^{56}\text{Mn}$  in the solution is measured using a calibrated radiation detector.
  - The total neutron emission rate of the source can be calculated from the measured  $^{56}\text{Mn}$  activity after applying corrections for neutron leakage from the bath and neutron capture by other elements.

## Safety Protocols and Health Physics

### 5.1. Radiation Hazards

- Gamma Radiation:  $^{226}\text{Ra}$  and its decay products (notably  $^{214}\text{Bi}$ ) are potent gamma emitters. Shielding with high-density materials like lead or concrete is mandatory.
- Neutron Radiation: The  $(\alpha, n)$  reaction produces a significant fast neutron flux. Shielding requires hydrogenous materials (e.g., water, paraffin, polyethylene) to moderate the neutrons, followed by a material like boron or cadmium to absorb the thermalized neutrons.
- Contamination: **Radium** and beryllium are both highly toxic. **Radium** is a bone-seeking alpha emitter, and inhaled beryllium can cause chronic beryllium disease. All handling of

unsealed materials must be performed in a contained environment like a hot cell or glove box.

## 5.2. Shielding and Remote Handling

- Facility Design: Facilities must be designed with adequate shielding for both gamma and neutron radiation.[9][10][11][12] The design should consider the layout of the facility and the occupancy of adjacent areas.[9][13]
- Remote Operations: All handling of the **radium** and beryllium powders, as well as the fabricated source before it is placed in a shielded container, must be done remotely using manipulators.[14][15][16] This minimizes radiation dose to personnel according to the ALARA (As Low As Reasonably Achievable) principle.

## 5.3. Contamination Control and Monitoring

- Work Area: The hot cell should be maintained under negative pressure to prevent the escape of airborne contamination.
- Monitoring: Regular surveys for alpha, beta, gamma, and neutron radiation must be conducted in all work areas. Wipe tests should be performed on surfaces and equipment to detect removable contamination.
- Personnel Dosimetry: All personnel involved must wear appropriate dosimeters to monitor their radiation exposure, including whole-body dosimeters for gamma and neutron radiation, and extremity dosimeters.
- Waste Management: All radioactive waste generated during the process must be handled and disposed of in accordance with regulatory requirements.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of Radium-Beryllium Neutron Sources]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233403#preparation-of-radium-beryllium-neutron-sources-for-experiments]

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